

# "Sodium;2-methyl-3-oxobut-1-en-1-olate" chemical properties and structure

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## Compound of Interest

Compound Name: Sodium;2-methyl-3-oxobut-1-en-1-olate

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## An In-depth Technical Guide to Sodium;2-methyl-3-oxobut-1-en-1-olate

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **Sodium;2-methyl-3-oxobut-1-en-1-olate**. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Physical Properties

**Sodium;2-methyl-3-oxobut-1-en-1-olate** is the sodium salt of the enol tautomer of 2-methyl-3-oxobutanal. Its chemical structure is characterized by a four-carbon backbone with a methyl group at the second position, a ketone at the third position, and a sodium enolate at the first position.

Table 1: Chemical Identifiers for **Sodium;2-methyl-3-oxobut-1-en-1-olate**

Identifier	Value
IUPAC Name	sodium;(Z)-2-methyl-3-oxobut-1-en-1-olate[1]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NaO <sub>2</sub> [1]
Molecular Weight	122.10 g/mol [1]
CAS Number	35116-41-7[1]
PubChem CID	23663473[1]

Table 2: Computed Physical Properties of **Sodium;2-methyl-3-oxobut-1-en-1-olate**

Property	Value
Exact Mass	122.03437374 Da[1]
Topological Polar Surface Area	40.1 Å <sup>2</sup> [1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	2[1]
Rotatable Bond Count	1[1]
Complexity	107[1]

Due to a lack of experimentally determined physical properties for **Sodium;2-methyl-3-oxobut-1-en-1-olate**, the properties of its precursor, 2-methyl-3-oxobutanal, are provided for reference.

Table 3: Physical Properties of 2-methyl-3-oxobutanal (CAS: 22428-91-7)

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	100.12 g/mol
Boiling Point	136.5 °C at 760 mmHg
Flash Point	42.2 °C
Density	0.946 g/cm <sup>3</sup>

## Synthesis and Experimental Protocols

The synthesis of **Sodium;2-methyl-3-oxobut-1-en-1-olate** is not extensively documented in the scientific literature. However, a plausible and efficient synthesis can be extrapolated from the known chemistry of its precursor and general methods for enolate formation. The proposed synthetic route is a two-step process:

- Synthesis of 2-methyl-3-oxobutanal: This precursor can be synthesized through various methods, one of which is the oxidation of a suitable alcohol precursor.
- Deprotonation to form the Sodium Enolate: Treatment of 2-methyl-3-oxobutanal with a suitable sodium base will yield the target compound.

## Experimental Protocol for the Synthesis of Sodium;2-methyl-3-oxobut-1-en-1-olate (Proposed)

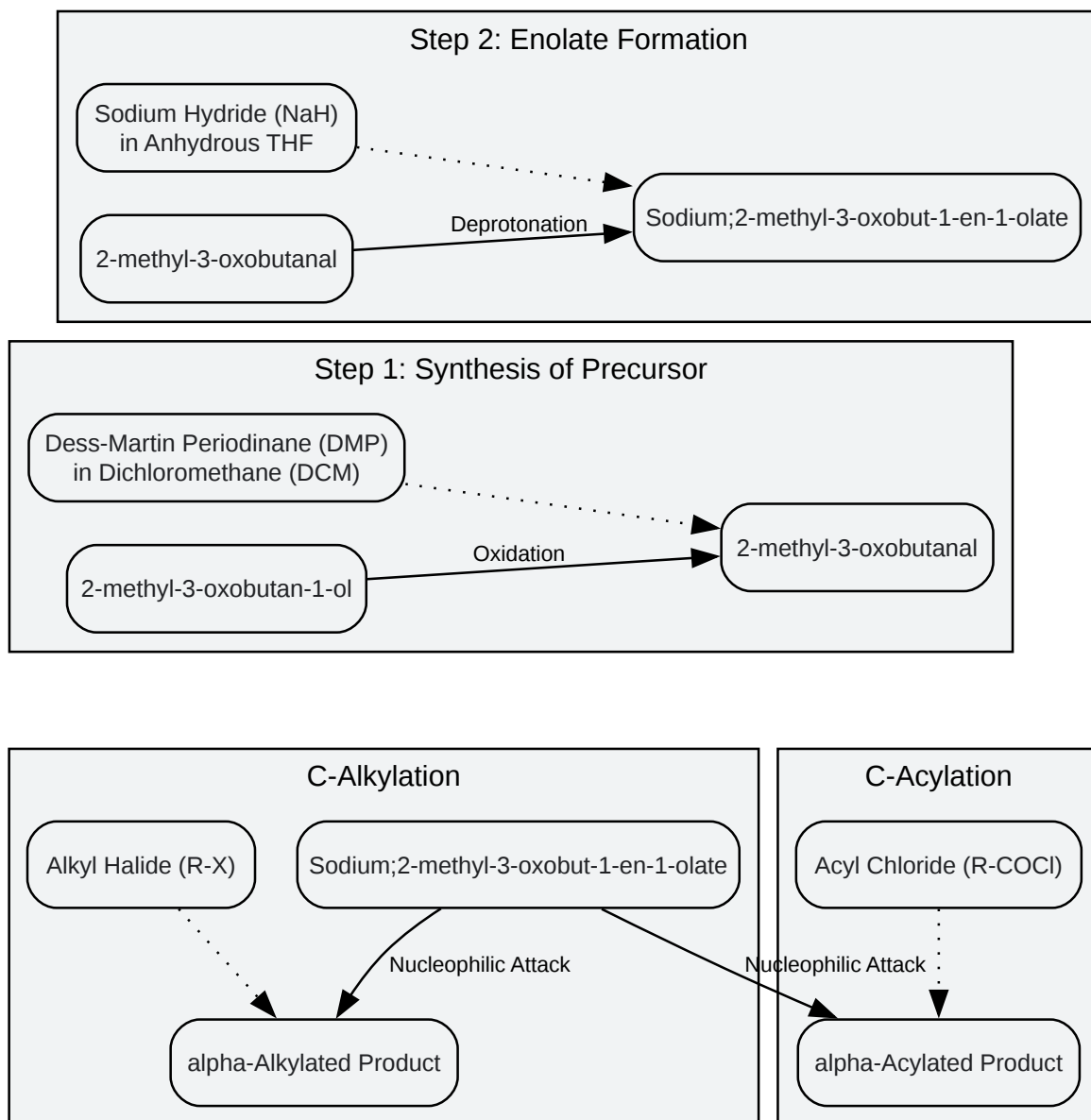
Step 1: Synthesis of 2-methyl-3-oxobutanal (Illustrative Method)

- Materials: 2-methyl-3-oxobutan-1-ol, Dess-Martin periodinane (DMP), Dichloromethane (DCM).
- Procedure:
  - To a stirred solution of 2-methyl-3-oxobutan-1-ol (1.0 eq) in anhydrous DCM at 0 °C, add Dess-Martin periodinane (1.1 eq) portion-wise.

- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, wash with saturated aqueous sodium bicarbonate and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 2-methyl-3-oxobutanal.

#### Step 2: Synthesis of **Sodium;2-methyl-3-oxobut-1-en-1-olate**

- Materials: 2-methyl-3-oxobutanal, Sodium hydride (NaH) or Sodium ethoxide (NaOEt), Anhydrous Tetrahydrofuran (THF).
- Procedure:
  - To a stirred suspension of Sodium Hydride (1.1 eq, 60% dispersion in mineral oil, washed with hexane) in anhydrous THF at 0 °C under an inert atmosphere (e.g., Argon), add a solution of 2-methyl-3-oxobutanal (1.0 eq) in anhydrous THF dropwise.
  - Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2 hours.
  - The formation of the sodium enolate will result in a precipitate. The solid can be isolated by filtration, washed with anhydrous THF, and dried under vacuum to yield **Sodium;2-methyl-3-oxobut-1-en-1-olate**.



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## References

- 1. 2-Methyl-3-oxobutanal Sodium Salt | C<sub>5</sub>H<sub>7</sub>NaO<sub>2</sub> | CID 23663473 - PubChem [pubchem.ncbi.nlm.nih.gov]
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